

Application Note: Detecting DYRK2 Inhibition by LDN-192960 Using Western Blot

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Compound of Interest

Compound Name: LDN-192960

Cat. No.: B2528581

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Abstract

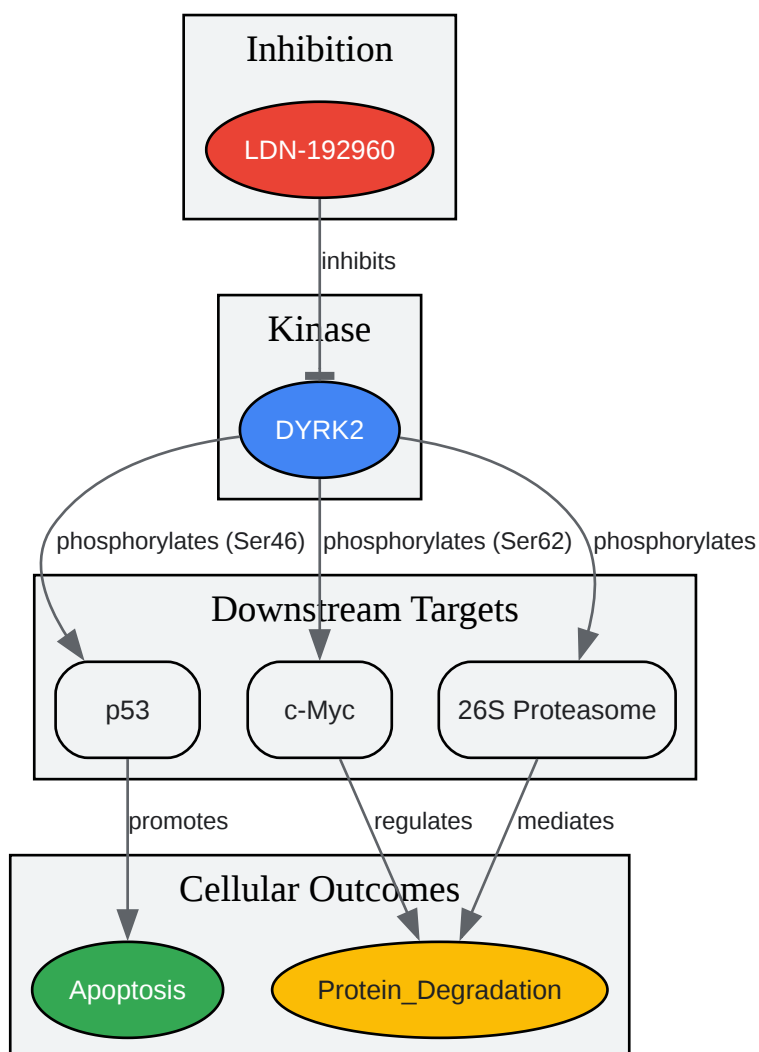
This application note provides a detailed protocol for assessing the inhibition of Dual-specificity tyrosine-phosphorylation-regulated kinase 2 (DYRK2) by the small molecule inhibitor **LDN-192960** in a cell-based Western blot assay. The protocol includes cell culture and treatment, lysate preparation, SDS-PAGE, immunoblotting, and data analysis. Furthermore, it outlines the detection of downstream targets of DYRK2 to confirm the on-target effect of **LDN-192960**.

Introduction

DYRK2 is a protein kinase involved in various cellular processes, including cell cycle regulation, apoptosis, and protein degradation.[1][2] Its dysregulation has been implicated in several cancers, making it an attractive target for therapeutic intervention.[3] **LDN-192960** has been identified as a potent dual inhibitor of Haspin and DYRK2, with an IC50 of 48 nM for DYRK2.[4][5] It exerts its inhibitory effect by binding to the ATP-binding pocket of the kinase.[6] Western blotting is a widely used technique to detect changes in protein expression and post-translational modifications, such as phosphorylation. This protocol details the use of Western blotting to monitor the inhibition of DYRK2 activity by observing the phosphorylation status of its downstream targets.

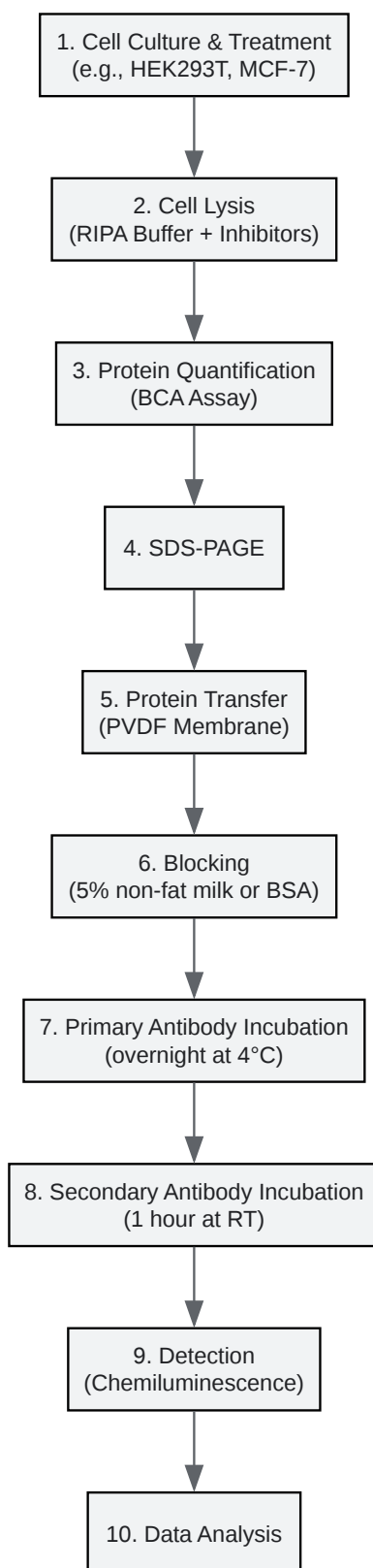
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of DYRK2 and the experimental workflow for the Western blot protocol.



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Caption: DYRK2 signaling pathway and inhibition by **LDN-192960**.



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